

Molecular formula and weight of Methyl 5-methyl-3-oxohexanoate.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Methyl 5-methyl-3-oxohexanoate*

Cat. No.: *B1360218*

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An In-depth Technical Guide to Methyl 5-methyl-3-oxohexanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Methyl 5-methyl-3-oxohexanoate**, including its molecular formula and weight. In light of the limited specific experimental data on this compound, this document also presents a plausible synthetic route and standard characterization methodologies. Furthermore, a hypothetical biological signaling pathway is proposed based on the activities of structurally related keto esters, offering a framework for future research and drug development efforts.

Core Compound Data

The fundamental molecular and physical properties of **Methyl 5-methyl-3-oxohexanoate** are summarized below. This data is essential for any experimental work, including reaction stoichiometry, solution preparation, and analytical characterization.

Property	Value
Molecular Formula	C ₈ H ₁₄ O ₃ [1] [2] [3] [4] [5]
Molecular Weight	158.19 g/mol [2]
Monoisotopic Mass	158.0943 Da [3]

Proposed Synthesis and Characterization

While specific literature detailing the synthesis of **Methyl 5-methyl-3-oxohexanoate** is not readily available, a plausible and efficient route can be extrapolated from the synthesis of its ethyl ester counterpart, Ethyl 5-methyl-3-oxohexanoate[\[6\]](#). The proposed method involves a Claisen condensation reaction.

Proposed Synthesis Protocol: Claisen Condensation

This procedure outlines the synthesis of **Methyl 5-methyl-3-oxohexanoate** via the Claisen condensation of methyl isovalerate and methyl acetate.

Materials:

- Methyl isovalerate
- Methyl acetate
- Sodium methoxide
- Anhydrous diethyl ether
- 1 M Hydrochloric acid
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Toluene

Procedure:

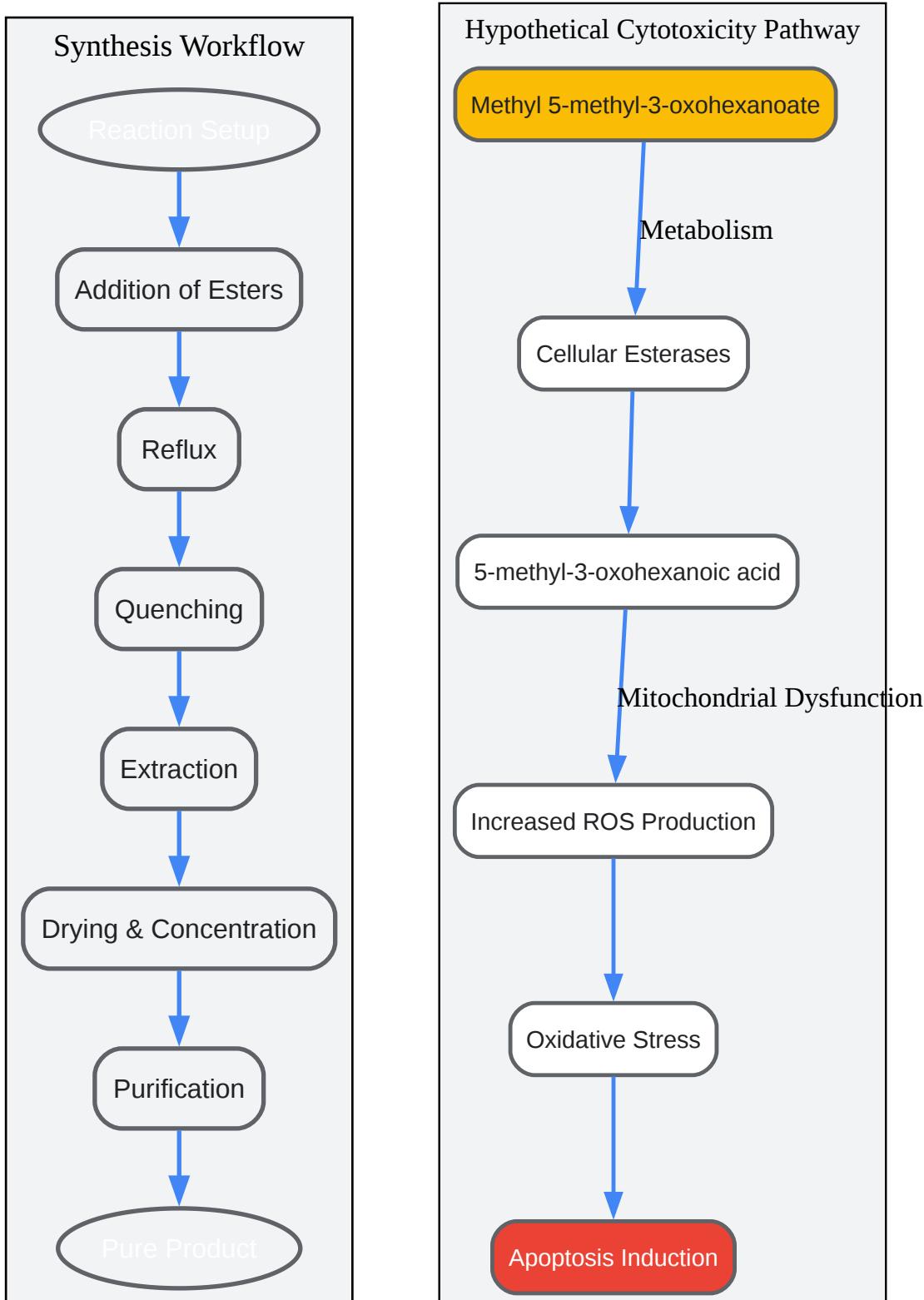
- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel under an inert atmosphere (e.g., nitrogen) is charged with sodium methoxide and anhydrous diethyl ether.
- **Addition of Esters:** A mixture of methyl isovalerate and methyl acetate is added dropwise to the stirred suspension of sodium methoxide in diethyl ether at room temperature.
- **Reaction:** The reaction mixture is then gently refluxed for several hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Quenching:** After the reaction is complete, the mixture is cooled in an ice bath, and 1 M hydrochloric acid is slowly added to neutralize the excess sodium methoxide and quench the reaction.
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic layers are washed with saturated sodium bicarbonate solution, water, and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is purified by vacuum distillation to yield pure **Methyl 5-methyl-3-oxohexanoate**.

Characterization Protocols

The identity and purity of the synthesized **Methyl 5-methyl-3-oxohexanoate** should be confirmed using standard analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy will confirm the molecular structure by identifying the chemical environment of the hydrogen and carbon atoms.

- Mass Spectrometry (MS): High-resolution mass spectrometry will confirm the molecular weight and elemental composition of the compound.
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR will identify the characteristic functional groups present, such as the ester and ketone carbonyl groups.
- Gas Chromatography (GC): GC can be used to determine the purity of the final product.

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- To cite this document: BenchChem. [Molecular formula and weight of Methyl 5-methyl-3-oxohexanoate.]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1360218#molecular-formula-and-weight-of-methyl-5-methyl-3-oxohexanoate>]

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